

Diisopropyl ether CAS number and IUPAC name

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Compound of Interest

Compound Name: *Diisopropyl ether*

Cat. No.: *B094823*

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An In-depth Technical Guide to **Diisopropyl Ether** for Researchers and Drug Development Professionals

Introduction

Diisopropyl ether (DIPE) is a secondary ether widely utilized as a solvent in industrial and pharmaceutical settings.[1][2] Its properties make it a valuable tool in organic synthesis, extraction, and crystallization processes. This guide provides an in-depth overview of **diisopropyl ether**, focusing on its chemical identity, physicochemical properties, synthesis, applications in research and drug development, and critical safety information.

Chemical Identification

The fundamental identification details for **diisopropyl ether** are crucial for regulatory compliance, safety, and procurement.

Identifier	Value
CAS Number	108-20-3[1][3][4]
Preferred IUPAC Name	2-[(Propan-2-yl)oxy]propane[1]
Other Names	Isopropyl ether, 2-Isopropoxypropane, Diisopropyl oxide, DIPE[1][5][6]
Molecular Formula	C ₆ H ₁₄ O[1][3]
Molecular Weight	102.177 g·mol ⁻¹ [1][2]
EC Number	203-560-6[1][7]
UN Number	1159[1]

Physicochemical Properties

Understanding the physical and chemical properties of **diisopropyl ether** is essential for its effective use in experimental design and process development. It is a colorless, volatile liquid with a characteristic sweet, ether-like odor.[1][2][3]

Property	Value
Density	0.725 g/mL at 25 °C[1][3]
Melting Point	-60 °C (-76 °F; 213 K)[1]
Boiling Point	68.5 °C (155.3 °F; 341.6 K)[1]
Solubility in water	2 g/L at 20 °C[1]
Vapor Pressure	119 mmHg at 20 °C[1]
Flash Point	-28 °C (-18 °F)[2][8]
Autoignition Temperature	443 °C (830 °F)[2][3]
Lower Explosive Limit	1.4%[3][8]
Upper Explosive Limit	7.9%[8]
Vapor Density	3.5 (heavier than air)[2][3]

Synthesis and Manufacturing

Diisopropyl ether is primarily produced through two main industrial routes, both originating from propylene. The choice of method depends on the integration with other chemical manufacturing processes.

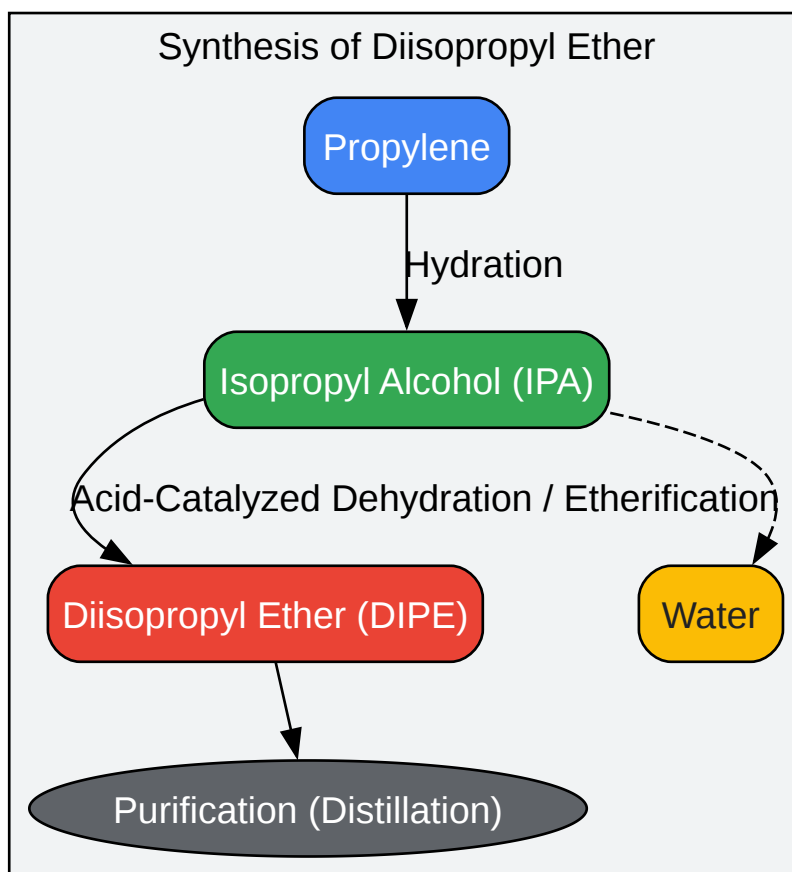
Experimental Protocols: Synthesis Methodologies

1. Acid-Catalyzed Dehydration of Isopropyl Alcohol: This is a common method where two molecules of isopropyl alcohol (IPA) are condensed to form one molecule of **diisopropyl ether** and one molecule of water.[\[9\]](#)

- Reactants: Isopropyl alcohol.
- Catalyst: Acid catalysts such as sulfuric acid, phosphoric acid, or solid acidic catalysts like zeolites or ion-exchange resins are employed.[\[9\]](#) A patent describes using acidic, sulfuric acid-treated Montmorillonite clay.[\[10\]](#)
- Conditions: The reaction is typically carried out in the liquid phase at elevated temperatures (120°C to 250°C) and pressures.[\[9\]](#)[\[10\]](#)
- Purification: The crude product is purified via distillation to remove unreacted IPA, water, and by-products to achieve high purity for pharmaceutical or other sensitive applications.[\[9\]](#)

2. Hydration of Propylene followed by Etherification: This integrated process involves the hydration of propylene to produce isopropyl alcohol, which is then reacted further to form **diisopropyl ether**.[\[9\]](#)

- Reactants: Propylene and water.
- Catalyst: A strongly acidic ion exchange resin is often used.[\[11\]](#)
- Conditions: The reaction is performed in a fixed-bed reactor at conditions such as 145°C and 8.0 MPa.[\[11\]](#)
- Process: Unreacted propylene, water, and the byproduct isopropyl alcohol are typically recycled back into the reactor to improve yield.[\[11\]](#)



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Industrial synthesis pathways for **Diisopropyl Ether**.

Applications in Research and Drug Development

Diisopropyl ether's moderate polarity and low water solubility make it a versatile solvent in the pharmaceutical industry, particularly for the manufacture and purification of Active Pharmaceutical Ingredients (APIs).^{[12][13]}

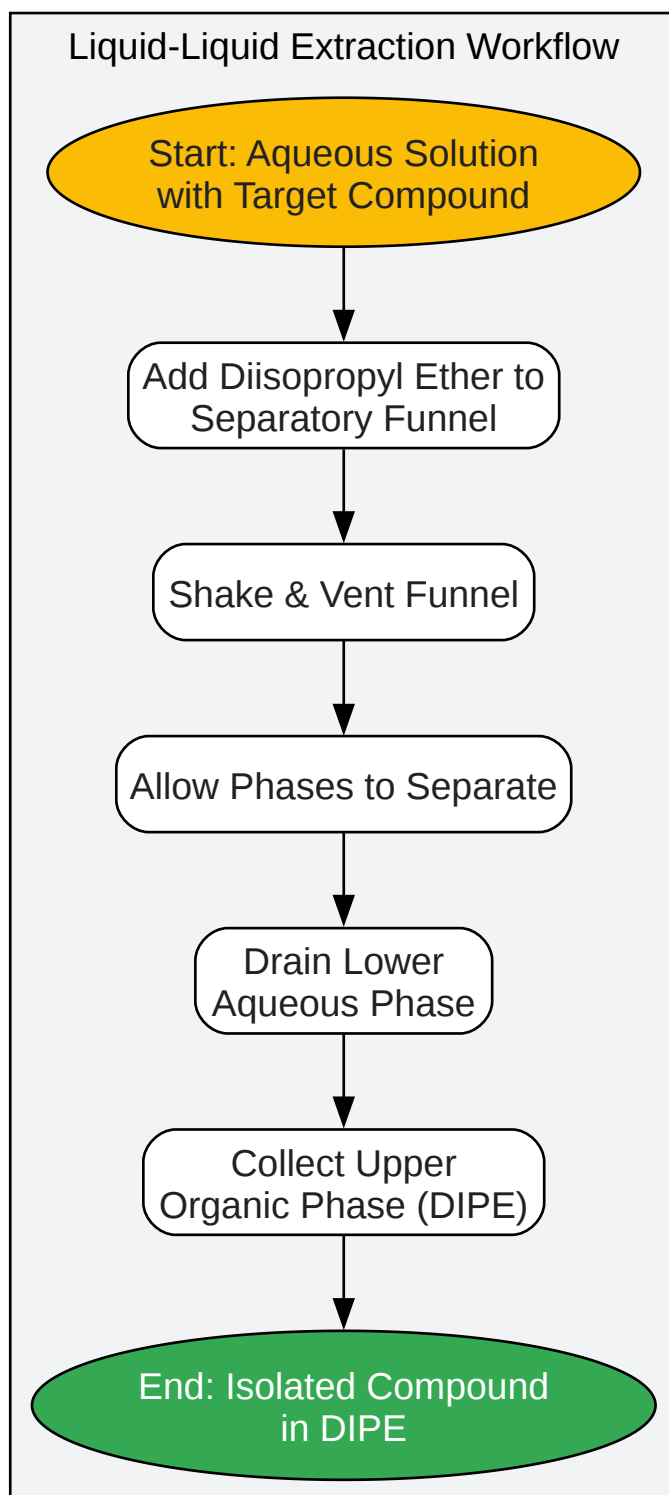
- **Extraction Solvent:** It is highly effective for extracting polar organic compounds from aqueous solutions, such as phenols and acetic acid.^[1] In drug manufacturing, it is used to extract and purify compounds, including steroids.^[12]
- **Crystallization:** DIPE is used as a solvent for the recrystallization of various compounds, which is a critical step for purifying APIs.^[12] Its wide liquid range and volatility are advantageous for this process.^[1]

- **Reaction Medium:** It serves as a reaction medium in chemical and pharmaceutical syntheses.[3] Ethers are generally unreactive, which makes them suitable solvents for a wide range of reactions.

Experimental Protocol: Liquid-Liquid Extraction

A common laboratory application of **diisopropyl ether** is the extraction of a target compound from an aqueous solution.

- **Preparation:** The aqueous solution containing the target compound is placed in a separatory funnel.
- **Solvent Addition:** A volume of **diisopropyl ether** is added to the separatory funnel. The funnel is stoppered.
- **Extraction:** The funnel is inverted and shaken vigorously to facilitate the transfer of the solute from the aqueous phase to the organic phase. The stopcock is periodically opened to vent pressure buildup.
- **Phase Separation:** The funnel is allowed to stand until the two immiscible layers—the denser aqueous layer and the less dense **diisopropyl ether** layer—clearly separate.[14]
- **Collection:** The lower aqueous layer is drained through the stopcock. The upper organic layer containing the extracted compound is then collected. The process may be repeated with fresh solvent to improve extraction efficiency.



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A typical workflow for solvent extraction using **Diisopropyl Ether**.

Safety and Handling

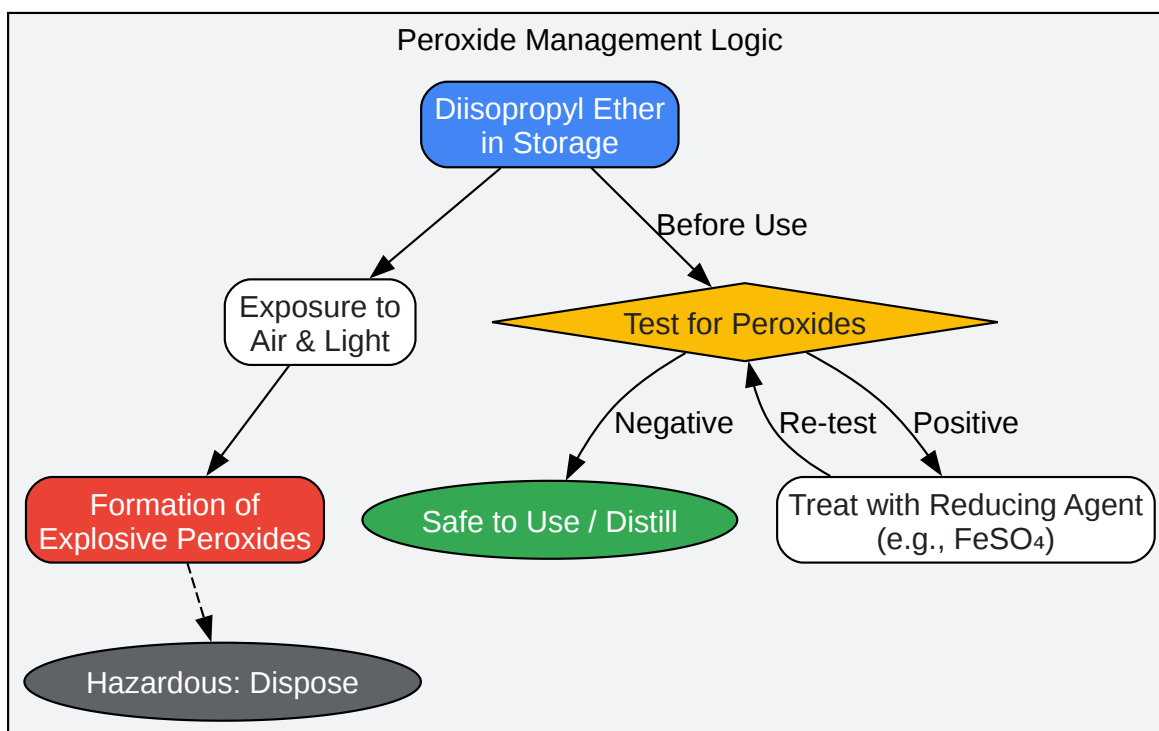
Diisopropyl ether is a hazardous substance that requires careful handling. It is highly flammable and can form explosive peroxides upon storage.^{[1][2][7]}

Key Hazards

- **Flammability:** DIPE is a highly flammable liquid with a low flash point and a wide explosive range.^{[3][7]} Vapors are heavier than air and can travel to an ignition source.^{[2][8]}
- **Peroxide Formation:** Upon exposure to air and light, **diisopropyl ether** can form unstable and potentially explosive organic peroxides.^{[1][14]} This reaction occurs more readily than with diethyl ether.^[1] It is recommended to test for peroxides every 3 months for stored DIPE.^[1]
- **Toxicity:** It is toxic by inhalation and can cause drowsiness, dizziness, and irritation.^{[3][5][7]}

Safe Handling and Storage

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, ignition sources, and light.^{[7][15]}
- **Peroxide Management:** Use antioxidants like butylated hydroxytoluene (BHT) to inhibit peroxide formation.^[1] Always test for the presence of peroxides before distillation or concentration. Peroxides can be removed by treating the ether with an aqueous solution of iron(II) sulfate or sodium metabisulfite.^{[1][2]}
- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection.^[5] Use in a well-ventilated area or under a fume hood.



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Decision workflow for the safe handling of stored **Diisopropyl Ether**.

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